

Proper Disposal Procedures for 4-Ethenylcyclooctene (4-Vinylcyclohexene)

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Compound of Interest

Compound Name: Cyclooctene, 4-ethenyl-

Cat. No.: B074012

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Immediate Safety and Logistical Information for Laboratory Professionals

The proper disposal of 4-Ethenylcyclooctene, commonly known as 4-Vinylcyclohexene (CAS No. 100-40-3), is critical due to its hazardous properties. This substance is a highly flammable liquid and vapor, a suspected carcinogen, and is toxic to aquatic life with long-lasting effects.^[1]^[2] Under no circumstances should this chemical be disposed of via sanitary sewer systems or mixed with household garbage.^[3]^[4] Disposal must be conducted in strict accordance with local, regional, and national environmental regulations through an approved and licensed waste disposal company.^[1]

Key Hazard and Disposal Data

The following table summarizes the essential quantitative data and classifications that inform the disposal procedures for 4-Vinylcyclohexene.

Parameter	Value / Classification	Significance for Disposal
GHS Classification	Flammable Liquid, Category 2[4]	Indicates a high risk of ignition. Waste must be stored away from heat and ignition sources.
Carcinogenicity, Category 2[4]	A suspected human carcinogen, requiring waste to be handled as toxic.	
Aspiration Hazard, Category 1[4]	May be fatal if swallowed and enters the airways, influencing spill and emergency procedures.	
Skin Irritation, Category 2[4]	Requires use of personal protective equipment (PPE) during handling and disposal.	
Reproductive Toxicity, Category 2[4]	Suspected of damaging fertility or the unborn child.	
Aquatic Hazard (Acute & Chronic)	Toxic to aquatic life, mandating containment and preventing release into the environment. [2]	
UN Number	UN1993[4]	Used for proper shipping and transportation of the hazardous waste.
Transport Hazard Class	Class 3 (Flammable Liquids)[4]	Dictates packaging and labeling requirements for transport.
Flash Point	16 °C (60.8 °F)[4]	The low flash point confirms its high flammability.
Incompatible Materials	Strong oxidants, strong acids/alkalis, strong reducing agents, alcohols, amines.[2][5] [6]	Waste must be segregated from these materials to prevent violent reactions or fire.

Protective Action Criteria

PAC-1: 0.3 ppm[4]

This low value highlights the acute inhalation hazard, requiring handling in well-ventilated areas.

Experimental Protocols for Disposal

Standard laboratory practice does not include experimental protocols for the chemical neutralization or degradation of 4-Vinylcyclohexene for disposal purposes. The substance's hazardous nature, including its flammability and potential to form explosive peroxides, makes such procedures inherently dangerous without specialized equipment and expertise.[2]

The mandated and safest protocol is the collection and segregation of the chemical waste for pickup by a licensed environmental services contractor.

Step-by-Step Operational Disposal Plan

1. Waste Identification and Segregation:

- Clearly identify all waste containing 4-Vinylcyclohexene. This includes pure unused product, reaction residues, and contaminated materials (e.g., absorbent pads, gloves, empty containers).
- Segregate the waste stream. Do not mix 4-Vinylcyclohexene waste with incompatible materials, particularly strong oxidizing agents, acids, or bases.[2][6]

2. Containerization and Labeling:

- Use a dedicated, properly sealed, and chemically resistant container for the liquid waste. Ensure the container is in good condition and will not leak.
- Label the container clearly as "Hazardous Waste: 4-Vinylcyclohexene". The label must also include the words "Flammable Liquid" and "Carcinogen".
- Empty containers that held the chemical retain hazardous residue and vapors and must be treated as hazardous waste.[7] Do not reuse the containers.

3. Safe Storage:

- Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous chemical waste.[\[1\]](#)
- The storage area must be away from heat, sparks, open flames, and any other sources of ignition.[\[2\]](#)
- Ensure the storage location is secured and access is limited to authorized personnel.[\[1\]](#)

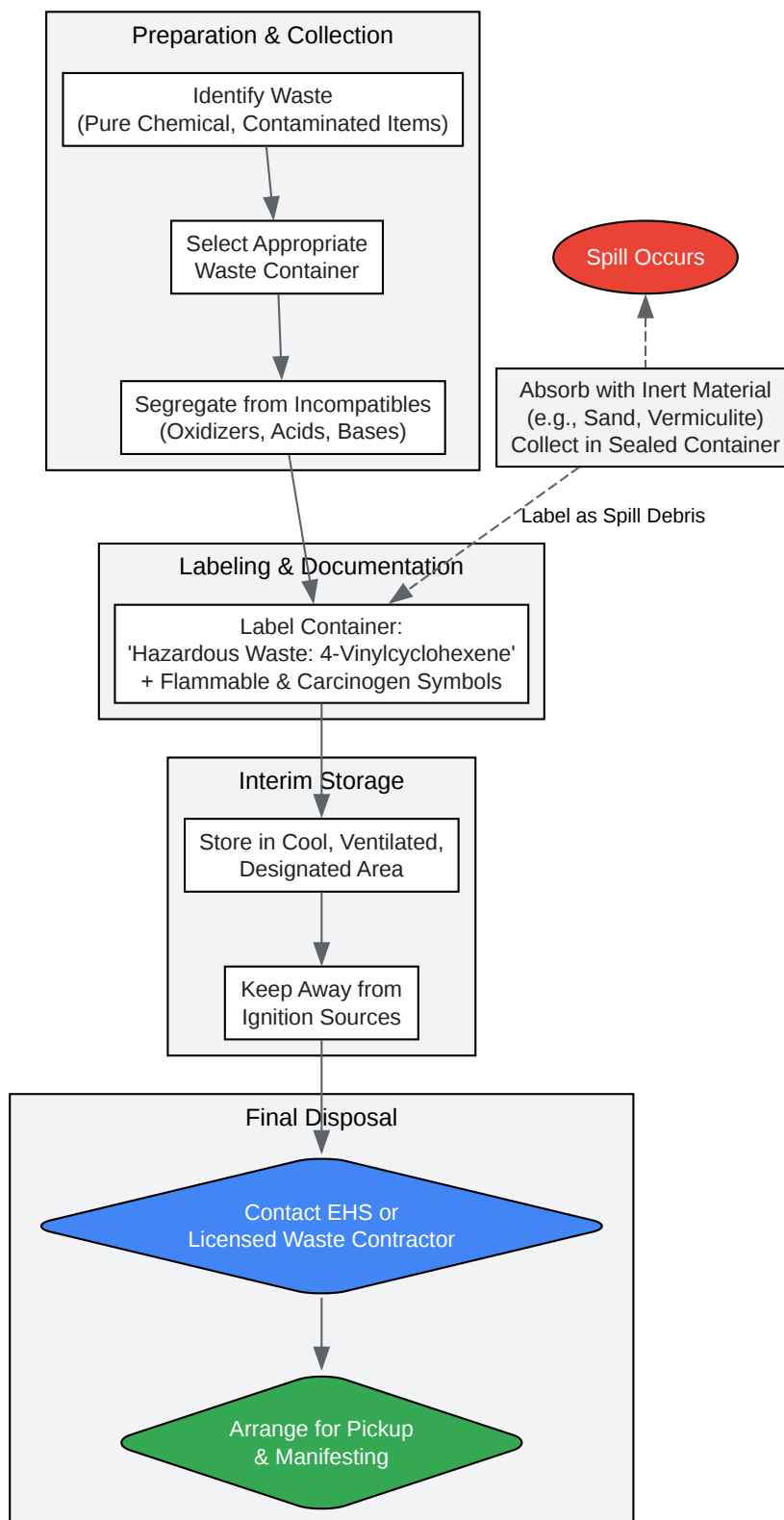
4. Arrange for Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to schedule a pickup.
- Provide the waste contractor with the Safety Data Sheet (SDS) and an accurate description of the waste.
- Never attempt to dispose of this chemical through incineration or other methods unless you are a licensed and equipped waste treatment facility.

5. Spill Management:

- In the event of a spill, evacuate unnecessary personnel and remove all ignition sources.
- Ensure adequate ventilation.
- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and protective clothing. For significant spills, a respirator may be necessary.[\[2\]](#)
- Contain the spill and absorb the liquid using an inert, non-combustible material such as sand, diatomite, or universal binders.[\[4\]](#) Do not use combustible materials like sawdust.
- Collect the contaminated absorbent material into a sealable container for disposal as hazardous waste.[\[4\]](#)
- Prevent the spill from entering drains, sewers, or waterways.[\[4\]](#)

Disposal Workflow Diagram



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Caption: Logical workflow for the safe disposal of 4-Vinylcyclohexene.

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